

Goshuyuamide I: A Technical Whitepaper on its Discovery, and Characterization

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Compound of Interest

Compound Name: Goshuyuamide I

Cat. No.: B12375683

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Goshuyuamide I, also known as Wuchuyuamide I, is a naturally occurring amide alkaloid isolated from plants of the Tetradium genus, notably Tetradium trichotomum and Evodia rutaecarpa (Goshuyu). Despite its identification, public domain information regarding its specific biological activities and mechanisms of action remains limited, positioning it as a molecule of interest for novel therapeutic discovery. This document provides a comprehensive overview of the available scientific literature on **Goshuyuamide I**, focusing on its discovery, structural elucidation, and what is currently known about its biological relevance. The information is presented to cater to researchers and professionals in the field of drug development, highlighting areas where further investigation is warranted.

Discovery and Sourcing

Goshuyuamide I is an alkaloid belonging to the amide class of compounds. It has been identified as a constituent of Evodia rutaecarpa (now classified as Tetradium ruticarpum), a plant used in traditional Chinese medicine and known as "Wuzhuyu" or "Goshuyu"[1][2]. More recently, it has also been isolated from the fruits of Tetradium trichotomum, where it was identified alongside other known and novel amide alkaloids[3][4][5]. While the precise first report of its discovery is not readily available in current public databases, it is referred to as a known compound in literature dating from 2019, suggesting its initial characterization occurred

prior to this[4][5]. The biological functions of **Goshuyuamide I** are described as being poorly understood, indicating a nascent stage of research into its pharmacological potential[6].

Physicochemical Properties and Structural Elucidation

The structural characterization of **Goshuyuamide I** and its analogs has been accomplished using modern spectroscopic techniques.

Structural Data

While specific quantitative data for **Goshuyuamide I** is not detailed in the readily available literature, the general methodologies for the elucidation of related compounds from the same source are described. The structure of the novel analog, Wuchuyuamide V, isolated alongside Wuchuyuamide I, was determined using 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy, mass spectrometry, and single-crystal X-ray diffraction[4][5]. It is inferred that similar techniques were employed for the structural confirmation of **Goshuyuamide I**.

Table 1: Physicochemical and Structural Data for **Goshuyuamide I** (Wuchuyuamide I)

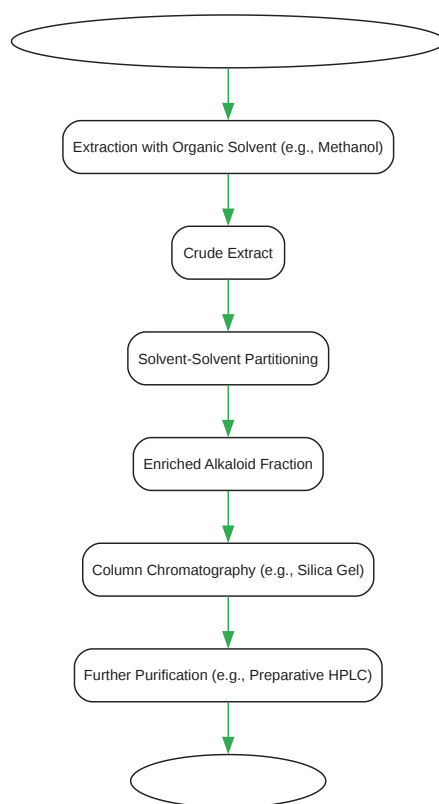
Property	Data	Source
Compound Name	Goshuyuamide I / Wuchuyuamide I	[1][4][5]
Natural Source	Tetradium trichotomum, Evodia rutaecarpa	[1][3][4][5]
Compound Class	Amide Alkaloid	[4][5]
Molecular Formula	Data not available in searched resources	
Molecular Weight	Data not available in searched resources	
Chemical Structure	Diagram not available in searched resources	

Experimental Protocols

Detailed experimental protocols for the specific isolation and characterization of **Goshuyamide I** are not extensively documented in the available literature. However, based on the description of the isolation of co-occurring amide alkaloids from *Tetradium trichotomum*, a general workflow can be inferred[4][5].

General Isolation Procedure

A likely experimental workflow for the isolation of **Goshuyamide I** from its natural source is outlined below. This is a generalized protocol based on standard phytochemical extraction and isolation techniques for alkaloids.



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A generalized workflow for the isolation of **Goshuyamide I**.

Biological Activity and Therapeutic Potential

The biological activities of **Goshuyuamide I** are not well-documented in the available scientific literature. One study explicitly states that the biological functions of **Goshuyuamide I** and a related compound, evodiamide, are still poorly understood[6].

While direct data on **Goshuyuamide I** is scarce, its natural source, *Evodia rutaecarpa*, is known to produce a variety of bioactive compounds. Other constituents of this plant, such as evodiamine and rutaecarpine, have been extensively studied and shown to possess anti-inflammatory, anti-tumor, and analgesic properties[7]. For instance, evodiamine and rutaecarpine have been found to inhibit the synthesis of prostaglandin E2[7]. Another compound from the same plant, **goshuyuamide II**, has been shown to inhibit 5-lipoxygenase[7].

The lack of specific bioactivity data for **Goshuyuamide I** presents a significant opportunity for future research. Screening for its potential effects in various disease models, such as those for inflammation, cancer, and infectious diseases, could unveil novel therapeutic applications.

Signaling Pathways and Mechanism of Action

Due to the limited research on the biological effects of **Goshuyuamide I**, there is currently no information available regarding the signaling pathways it may modulate or its mechanism of action.

To illustrate a potential area of investigation, the diagram below depicts a simplified, hypothetical signaling pathway that could be a starting point for screening the activity of **Goshuyuamide I**, based on the known activities of other compounds from *Evodia rutaecarpa*.



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